

safe handling and storage procedures for 1-phenyl-1h-indene

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Compound of Interest

Compound Name: 1-Phenyl-1H-indene

Cat. No.: B155047

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Application Notes and Protocols for 1-Phenyl-1H-indene

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed procedures for the safe handling and storage of **1-phenyl-1H-indene** (CAS No: 1961-96-2). Adherence to these guidelines is crucial to ensure personnel safety and maintain the integrity of the compound.

Physicochemical and Safety Data

A summary of the key physicochemical properties and safety information for **1-phenyl-1H-indene** is presented below.

Property	Value	Reference
Molecular Formula	C ₁₅ H ₁₂	[1]
Molecular Weight	192.26 g/mol	[1]
Appearance	Colorless to pale yellow liquid	[2]
Melting Point	37.5 °C	[3]
Boiling Point	319 °C	[3]
Flash Point	153 °C	[3]
Density	1.092 g/cm ³	[3]
Storage Temperature	2-8 °C under inert gas (Nitrogen or Argon)	[3]
Incompatibilities	Strong oxidizing agents	[4]

Hazard Identification and Personal Protective Equipment (PPE)

While specific GHS classification for **1-phenyl-1H-indene** is not consistently available across all sources, related compounds and general chemical safety principles dictate a cautious approach. Potential hazards may include skin, eye, and respiratory irritation[5].

2.1. Personal Protective Equipment (PPE)

The following PPE must be worn at all times when handling **1-phenyl-1H-indene**:

PPE	Specification
Gloves	Chemical-resistant gloves (e.g., Nitrile rubber).
Eye Protection	Safety glasses with side-shields or chemical goggles.
Lab Coat	Standard laboratory coat. Flame-retardant clothing is recommended if handling large quantities.
Respiratory Protection	Use in a well-ventilated area. If vapors or aerosols are generated, a NIOSH-approved respirator with an organic vapor cartridge is required.

Experimental Protocols: Safe Handling

3.1. General Handling Precautions

- Ventilation: Always handle **1-phenyl-1H-indene** in a certified chemical fume hood to ensure adequate ventilation and minimize inhalation exposure[1][6].
- Avoid Contact: Take precautions to avoid contact with skin, eyes, and clothing[5][6]. In case of contact, follow the first-aid measures outlined in Section 5.
- Ignition Sources: Keep away from open flames, hot surfaces, and other sources of ignition[4]. Use non-sparking tools when handling the compound[4][6].
- Static Discharge: Take precautionary measures against static discharge, especially when transferring large quantities[4]. Ground and bond containers and receiving equipment[4].

3.2. Weighing and Transferring

- Ensure all necessary PPE is donned correctly.
- Place a calibrated weighing balance inside the chemical fume hood.
- Use a clean, dry, and compatible container (e.g., glass vial) for weighing.

- Carefully transfer the required amount of **1-phenyl-1H-indene** using a clean spatula or pipette.
- If the compound is solid at room temperature, it may be gently warmed to its melting point for easier transfer as a liquid.
- Close the primary container tightly immediately after use.
- Clean any spills within the fume hood promptly using an appropriate absorbent material.

Storage Protocols

Proper storage is essential to maintain the quality and stability of **1-phenyl-1H-indene** and to prevent hazardous situations.

4.1. Storage Conditions

- Temperature: Store in a refrigerator at 2-8°C[3].
- Atmosphere: Store under an inert atmosphere, such as nitrogen or argon, to prevent degradation[3][4].
- Container: Keep the container tightly closed in a dry and well-ventilated place[1][4][6].
- Location: Store in a designated area for flammable and reactive chemicals, away from incompatible materials such as strong oxidizing agents[4].

First-Aid Measures

In the event of exposure, follow these first-aid procedures:

Exposure Route	First-Aid Protocol
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if symptoms persist[5].
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation develops or persists[4][5].
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention[4][5].
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention[5].

Spill and Waste Disposal

6.1. Spill Clean-up

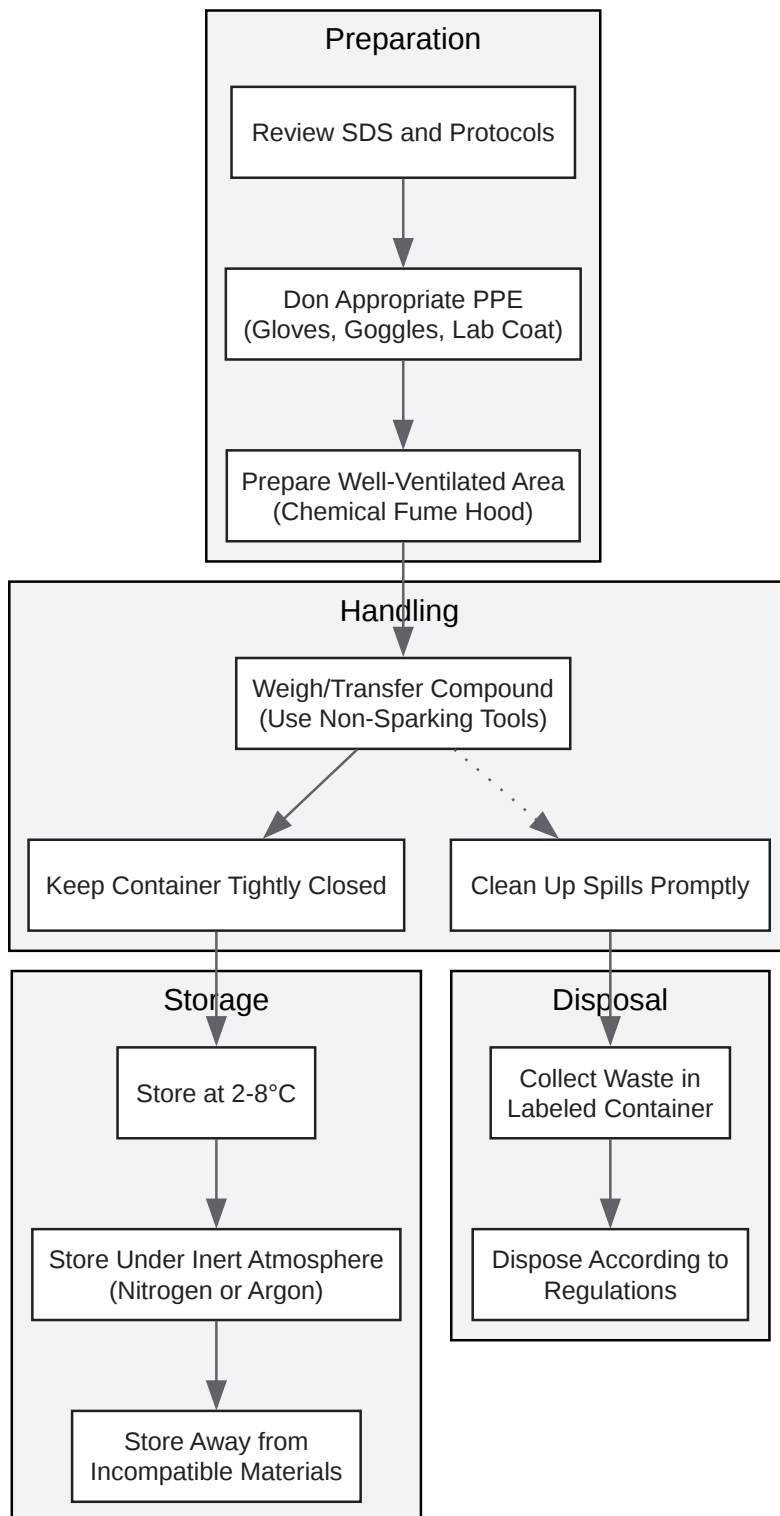
- Evacuate personnel from the immediate area.
- Ensure adequate ventilation and wear appropriate PPE.
- Absorb the spill with an inert, non-combustible material (e.g., vermiculite, sand, or earth).
- Collect the absorbed material into a suitable, labeled container for disposal.
- Clean the spill area thoroughly with a suitable solvent, followed by soap and water.

6.2. Waste Disposal

Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations. Do not allow the material to enter drains or waterways[5].

Visualizations

Workflow for Safe Handling and Storage of 1-Phenyl-1H-indene

[Click to download full resolution via product page](#)Caption: Workflow for the safe handling and storage of **1-phenyl-1H-indene**.

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